

In Silico Screening for Potential LC3B Ligands: A Technical Guide

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Compound of Interest

Compound Name: *LC3B ligand 1*

Cat. No.: *B15601742*

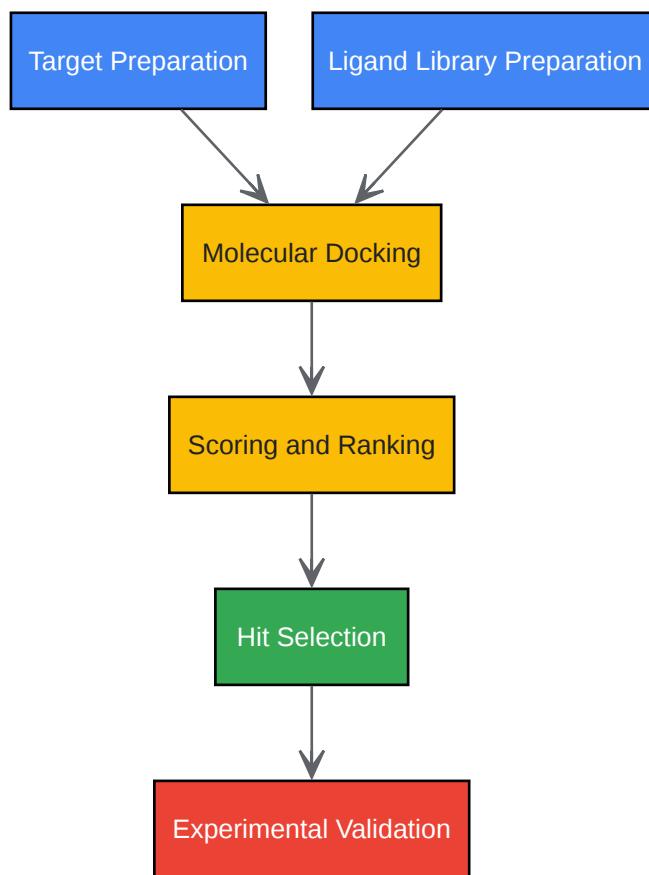
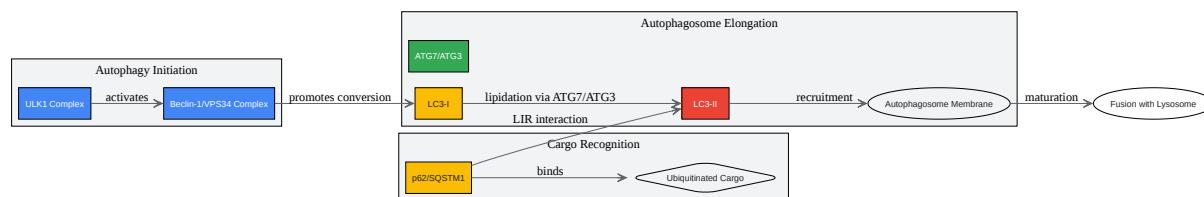
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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the principles and methodologies for identifying and characterizing novel ligands targeting the Microtubule-associated protein 1A/1B-light chain 3B (LC3B), a key protein in the autophagy pathway. Autophagy is a critical cellular process for the degradation and recycling of cellular components, and its modulation has emerged as a promising therapeutic strategy for a range of diseases, including cancer and neurodegenerative disorders. This document details the in silico screening workflow, from target preparation to hit validation, and provides standardized protocols for key experimental binding assays.

The Role of LC3B in Autophagy Signaling

LC3B is a central player in the formation of the autophagosome, a double-membraned vesicle that sequesters cytoplasmic cargo for degradation.^{[1][2]} The process is initiated by a cascade of signaling events that lead to the lipidation of the cytosolic form of LC3B (LC3-I) to its membrane-bound form (LC3-II), which is then recruited to the elongating autophagosome membrane.^{[2][3]} LC3-II, through its interaction with LC3-interacting regions (LIRs) on autophagy receptors like p62/SQSTM1, facilitates the selective engulfment of cargo.^{[4][5]}



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